

Essential Safety and Operational Guide for L-368,899 Hydrochloride

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Compound of Interest

Compound Name: L-368,899 hydrochloride

Cat. No.: B608419

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **L-368,899 hydrochloride**. It includes detailed operational and disposal plans to ensure laboratory safety and proper chemical handling.

Personal Protective Equipment (PPE) and Handling

When handling **L-368,899 hydrochloride**, it is crucial to adhere to strict safety protocols to prevent exposure. The following personal protective equipment should be used.^[1]

Engineering Controls:

- Work in a well-ventilated area.^[1] Use of a chemical fume hood is recommended for all operations involving the solid compound or preparation of solutions.

Personal Protective Equipment:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that meet government standards such as NIOSH (US) or EN 166 (EU).^[1]
- Hand Protection: Handle with gloves. Inspect gloves prior to use and use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands thoroughly after handling.^{[1][2]}

- Skin and Body Protection: Wear a laboratory coat. Additional protective clothing should be selected based on the task being performed to prevent skin exposure.[\[1\]](#)
- Respiratory Protection: If handling as a powder or creating aerosols, wear a respiratory protection.[\[1\]](#)

Hygiene Measures:

- Wash hands thoroughly after handling.[\[1\]](#)
- Remove and wash contaminated clothing before reuse.[\[1\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Do not ingest or inhale the compound.[\[1\]](#)[\[2\]](#)
- Keep away from sources of ignition.[\[1\]](#)

First Aid Measures

- After Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.
- In Case of Skin Contact: Wash off with soap and plenty of water.
- In Case of Eye Contact: Flush eyes with water as a precaution.
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.

In all cases of exposure, seek medical advice.

Storage and Stability

Proper storage is essential to maintain the integrity of **L-368,899 hydrochloride**.

Storage Condition	Duration
Powder at -20°C	3 years
In solvent at -80°C	1 year
In solvent at -20°C	1 year

Store in a tightly closed container in a dry and well-ventilated place. Keep away from direct sunlight.^{[1][3]}

Disposal Plan

Dispose of **L-368,899 hydrochloride** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not let the product enter drains.^[1] It is recommended to use a licensed disposal company.

Experimental Protocols and Data

L-368,899 hydrochloride is a potent and selective non-peptide oxytocin receptor (OXTR) antagonist.^{[3][4][5]}

Quantitative Data Summary

Property	Value
Molecular Formula	C ₂₆ H ₄₂ N ₄ O ₅ S ₂ · HCl
Molecular Weight	591.2 g/mol
CAS Number	160312-62-9
Purity	>97%
IC ₅₀ (rat uterus OTR)	8.9 nM
IC ₅₀ (human uterus OTR)	26 nM
IC ₅₀ (vasopressin V1a)	370 nM
IC ₅₀ (vasopressin V2)	570 nM

Solubility Information

Solvent	Solubility	Notes
DMSO	100 mg/mL (169.14 mM)	Sonication is recommended.[3]
Water	2 mg/mL (3.38 mM)	Sonication is recommended.[3]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	5 mg/mL (8.46 mM)	Sonication is recommended.[3]

It is recommended to prepare aqueous solutions fresh and not store for more than one day.[2]

Key Experimental Methodologies

In Vitro Radioligand Binding Assay: This experiment is performed to determine the binding affinity (IC_{50}) of L-368,899 to the oxytocin receptor.

- Prepare isolated uterine tissue from rats or humans.
- Homogenize the tissue and prepare a membrane fraction.
- Incubate the membrane preparation with a radiolabeled oxytocin receptor agonist (e.g., [3H]oxytocin) and varying concentrations of L-368,899.
- After incubation, separate the bound and free radioligand by filtration.
- Measure the radioactivity of the filters to determine the amount of bound radioligand.
- Calculate the IC_{50} value, which is the concentration of L-368,899 that inhibits 50% of the specific binding of the radioligand.

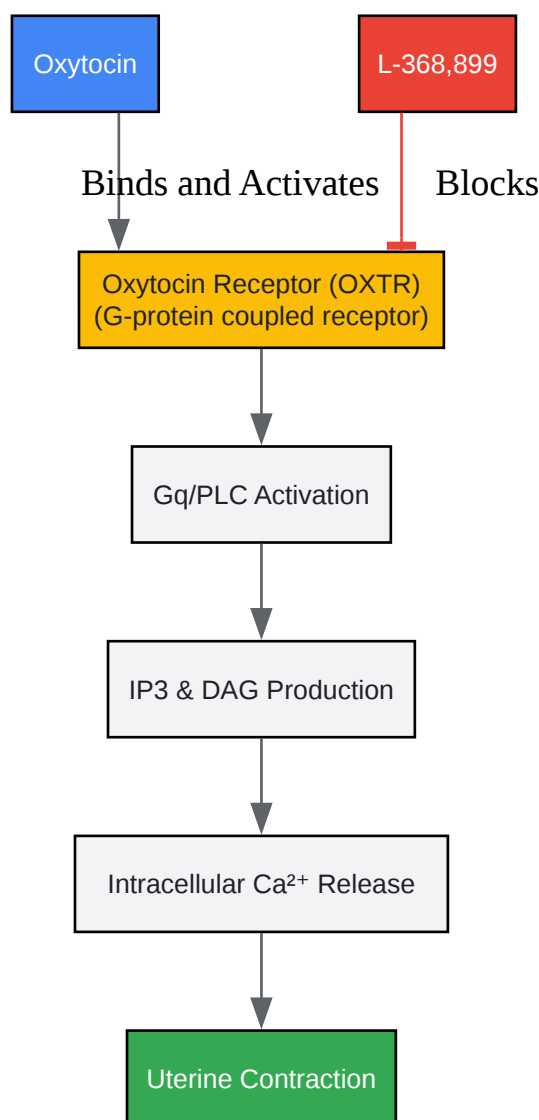
In Vivo Uterine Contraction Assay: This experiment assesses the ability of L-368,899 to inhibit oxytocin-induced uterine contractions in a living animal model (e.g., rat).

- Anesthetize a female rat and cannulate the jugular vein for drug administration.
- Insert a pressure-sensitive catheter into the uterine horn to measure intrauterine pressure.
- Administer a dose of oxytocin intravenously to induce uterine contractions.

- Administer varying doses of L-368,899 (intravenously or orally) prior to the oxytocin challenge.
- Measure the inhibition of the oxytocin-induced uterine contractions.
- Calculate the ED₅₀ value, which is the dose of L-368,899 that produces 50% of the maximal inhibitory effect.

Visualizations

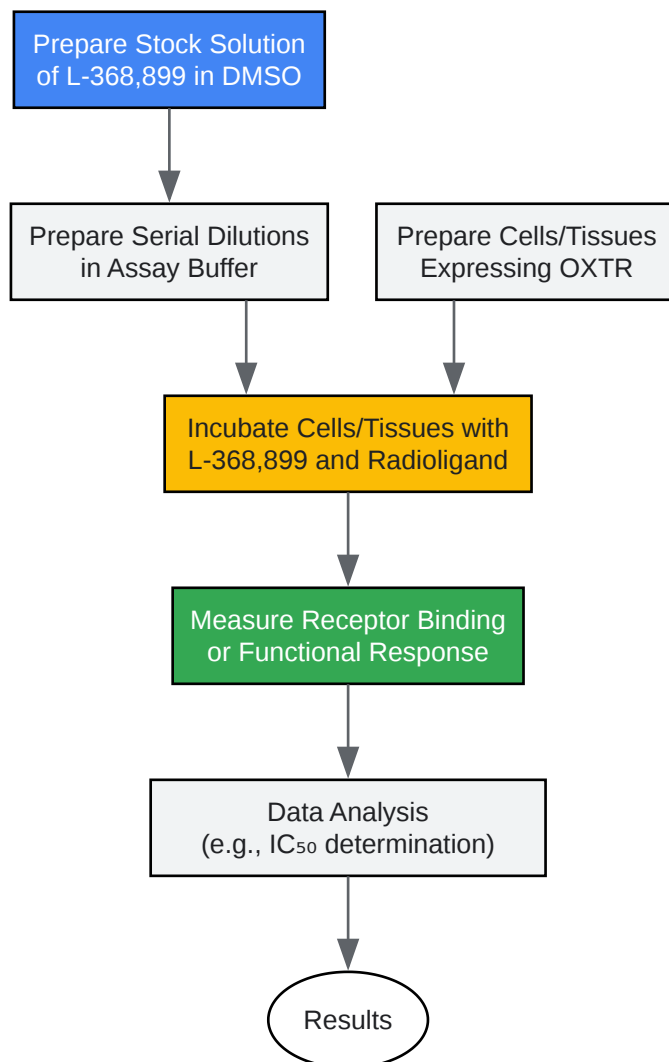
Oxytocin Receptor Signaling Pathway (Antagonized by L-368,899)



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Caption: L-368,899 antagonizes the oxytocin receptor, blocking downstream signaling.

General Experimental Workflow for In Vitro Analysis



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Caption: A typical workflow for characterizing L-368,899 in vitro.

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